

Unveiling the Binding Affinity of JAK05: A Technical Guide

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Compound of Interest

Compound Name: JAK05

Cat. No.: B15609930

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Islamabad, Pakistan - A recent preclinical study has shed light on the therapeutic potential of **JAK05**, a novel 1,2,4-triazole derivative, as a promising anti-ulcer agent. This technical guide provides an in-depth analysis of the target protein binding affinity of **JAK05**, offering valuable insights for researchers, scientists, and drug development professionals. The compound, chemically identified as (2S,3S,4S,5S,6S)-2-(acetoxymethyl)-6-(4-chlorophenyl)-3-(pyridine-4-yl)5-thioxo-4,5-dihydro-1,2,4-triazol-1-yl tetrahydro-2H-pyran 3,4,5-tryltriacetate, has demonstrated significant interactions with key proteins implicated in gastric ulcer pathogenesis.

Core Findings: Multi-Targeting Potential of JAK05

JAK05 exhibits a multi-targeted mechanism of action, primarily centered around the inhibition of the proton pump H⁺/K⁺-ATPase, a key player in gastric acid secretion.[1] Furthermore, the compound shows strong binding affinity for inflammatory mediators such as cyclooxygenase-1 (COX-1), cyclooxygenase-2 (COX-2), and tumor necrosis factor-alpha (TNF-α), suggesting potent anti-inflammatory properties.[1] In addition to its anti-secretory and anti-inflammatory potential, **JAK05** has also demonstrated inhibitory activity against *Helicobacter pylori*, a bacterium strongly associated with the development of gastric ulcers.[1]

Quantitative Data Summary

The binding affinities of **JAK05** with its target proteins were primarily evaluated through in silico molecular docking studies. The results are summarized in the table below, presenting the binding energy scores in kcal/mol. A lower binding energy score indicates a more favorable and stable interaction between the ligand (**JAK05**) and the target protein.

Target Protein	Binding Energy (kcal/mol)
H+/K+-ATPase	-21.38[1]
Cyclooxygenase-1 (COX-1)	-10.21[1]
Cyclooxygenase-2 (COX-2)	-8.51[1]
Tumor Necrosis Factor- α (TNF- α)	-9.78[1]

In vitro studies have also quantified the antibacterial activity of **JAK05** against various strains of *Helicobacter pylori*.

Bacterial Strain	Minimum Inhibitory Concentration (MIC) ($\mu\text{g/mL}$)
H. pylori J63	3-5
H. pylori J196	3-5
H. pylori J107	3-5

It is important to note that while in silico data provides a strong theoretical basis for the binding affinity, further validation through in vitro binding assays (e.g., K_i , K_d , or IC_{50} determination) is warranted to corroborate these findings.

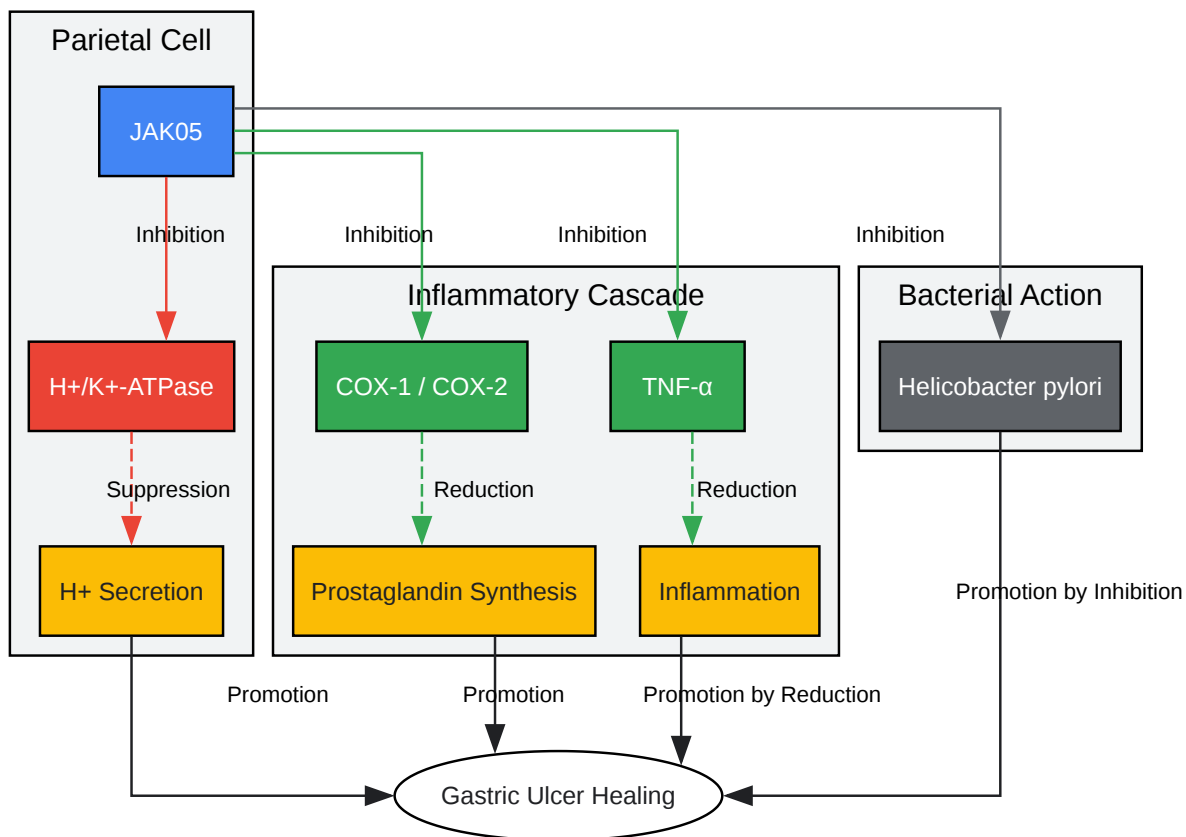
Signaling Pathways and Proposed Mechanism of Action

The therapeutic effects of **JAK05** can be attributed to its modulation of several key signaling pathways involved in gastric ulceration. By inhibiting H+/K+-ATPase, **JAK05** directly reduces

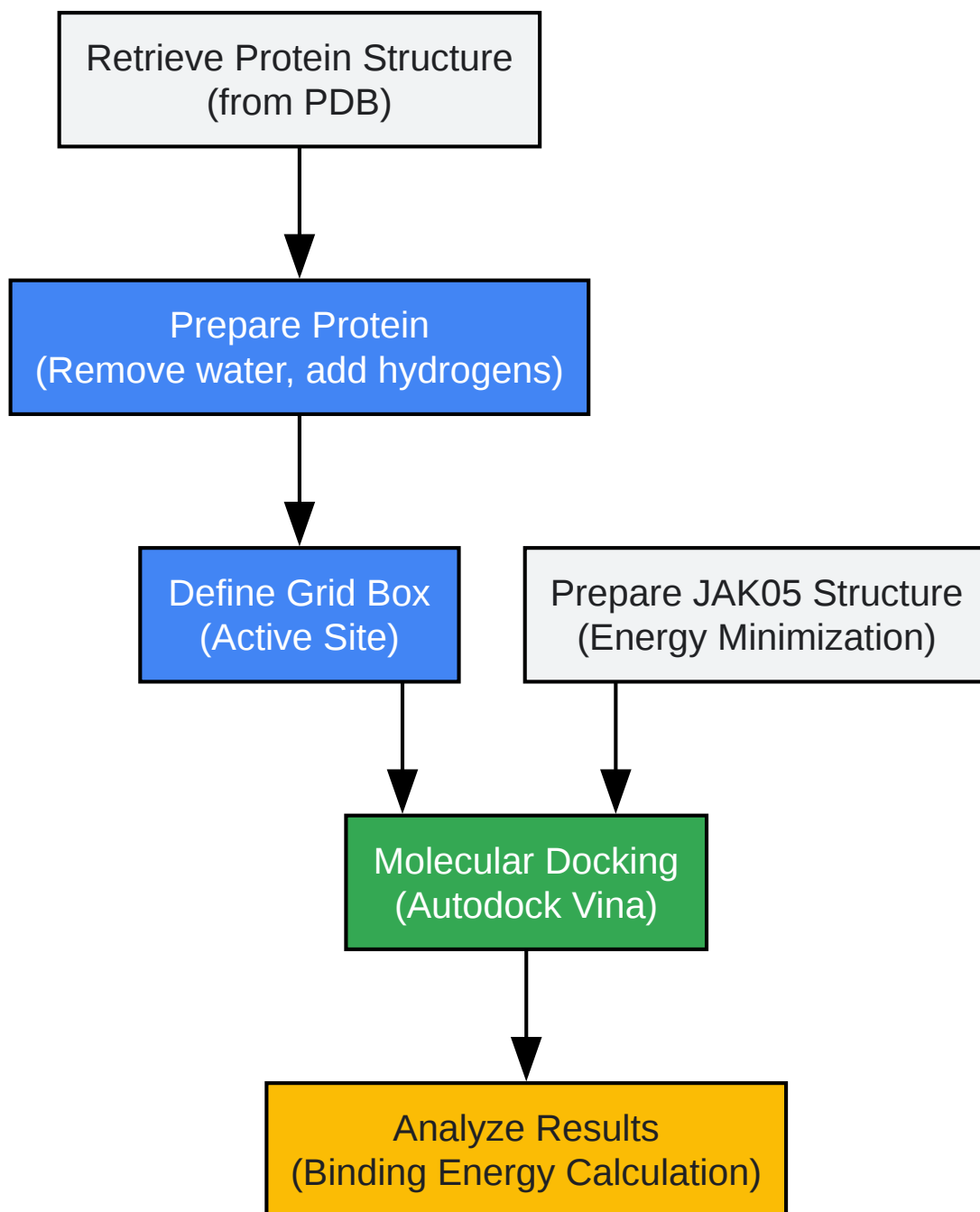
gastric acid secretion. Its interaction with COX-1 and COX-2 suggests an ability to modulate prostaglandin synthesis, which plays a crucial role in maintaining mucosal integrity.

Furthermore, by binding to TNF- α , **JAK05** can likely attenuate the inflammatory cascade that exacerbates mucosal damage.

Proposed Mechanism of Action of JAK05



In Silico Molecular Docking Workflow



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References

- 1. Pharmacological investigation of selected 1,2,4 triazole derivative against ethanol induced gastric ulcer - PubMed [pubmed.ncbi.nlm.nih.gov]
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